

5-Bromo-2-ethoxyphenylboronic Acid: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: **5-Bromo-2-ethoxyphenylboronic acid**

Cat. No.: **B1226876**

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Disclaimer: This document provides a comprehensive overview of the potential safety and hazard information for **5-Bromo-2-ethoxyphenylboronic acid** (CAS No. 352525-82-7). As of the date of this publication, a specific Safety Data Sheet (SDS) for this compound is not readily available. The information herein is compiled and extrapolated from data on structurally similar compounds, including positional isomers and other substituted phenylboronic acids. This guide should be used for informational and precautionary purposes. It is imperative for all personnel handling this chemical to conduct a thorough risk assessment and adhere to all established laboratory safety protocols.

Executive Summary

5-Bromo-2-ethoxyphenylboronic acid is a substituted phenylboronic acid utilized in scientific research and drug development. While specific toxicological data for this compound is limited, analysis of structurally related chemicals indicates that it should be handled as a substance that may cause skin irritation, serious eye irritation, and potential respiratory irritation. This guide outlines the anticipated hazards, recommended safety precautions, and emergency procedures to ensure the safe handling and use of this compound in a laboratory setting.

Hazard Identification and Classification

Based on the hazard classifications of analogous compounds such as 4-Bromo-2-ethoxyphenylboronic acid and 5-Bromo-2-fluoro-6-ethoxyphenylboronic acid, **5-Bromo-2-ethoxyphenylboronic acid** is anticipated to be classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows.[\[1\]](#)[\[2\]](#)

GHS Hazard Classification (Probable)

Hazard Class	Hazard Category	GHS Code
Skin Corrosion/Irritation	2	H315
Serious Eye Damage/Eye Irritation	2A	H319
Specific Target Organ Toxicity — Single Exposure (Respiratory)	3	H335

GHS Label Elements (Probable)

Element	Description
Pictogram	ngcontent-ng-c1205671314="" class="ng-star-inserted">
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1][2] H335: May cause respiratory irritation.[1][2]
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2] P264: Wash skin thoroughly after handling.[1][2] P271: Use only outdoors or in a well-ventilated area.[1][2] P280: Wear protective gloves/eye protection/ face protection.[1][2] Response: P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][2] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2] P312: Call a POISON CENTER or doctor if you feel unwell.[1][2] P332 + P313: If skin irritation occurs: Get medical advice/attention.[1][2] P337 + P313: If eye irritation persists: Get medical advice/attention.[1][2] P362 + P364: Take off contaminated clothing and wash it before reuse.[1] Storage: P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1][2] P405: Store locked up.[1][2] Disposal: P501: Dispose of contents/container to an approved waste disposal plant.[1][2]

Experimental Protocols for Hazard Assessment

While specific experimental data for **5-Bromo-2-ethoxyphenylboronic acid** is not available, the following are summaries of standard methodologies used to determine the GHS classifications listed above. These protocols are based on OECD (Organisation for Economic Co-operation and Development) guidelines.

Skin Irritation/Corrosion (Based on OECD Guideline 439)

- Objective: To determine the potential of a substance to cause skin irritation.
- Methodology: An in vitro reconstructed human epidermis (RhE) model is used. The test chemical is applied topically to the tissue surface. After a defined exposure period, the chemical is removed by rinsing. The viability of the cells is then measured, typically using a colorimetric assay (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates that the substance is an irritant.

Serious Eye Damage/Eye Irritation (Based on OECD Guideline 492)

- Objective: To determine the potential of a substance to cause serious eye damage or irritation.

- Methodology: Similar to the skin irritation test, this in vitro method uses a reconstructed human cornea-like epithelium (RhCE) model. The test substance is applied to the epithelial surface. After the exposure period, cell viability is quantitatively measured. The level of cell viability is then compared to that of negative controls to predict the eye hazard potential.

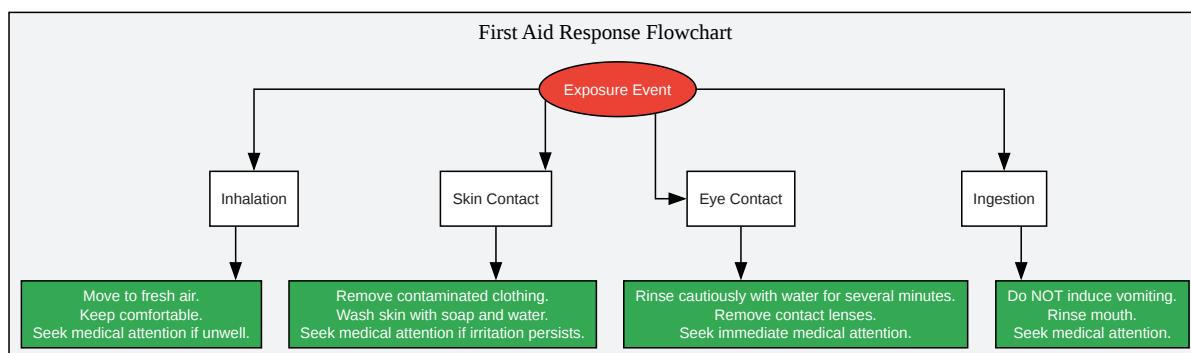
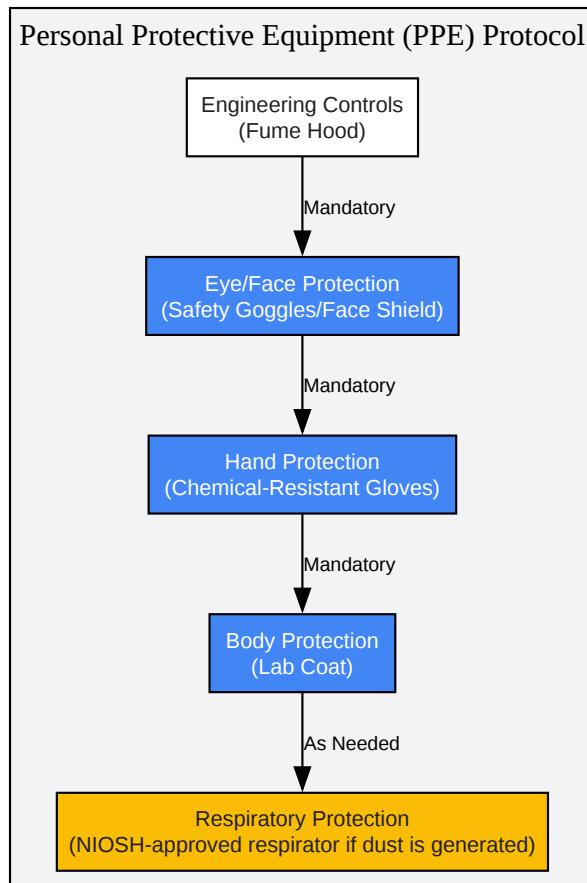
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)

- Objective: To assess the potential for a substance to cause respiratory tract irritation upon a single exposure.
- Methodology: Data for this endpoint is often derived from a combination of sources, including animal studies (e.g., OECD Guideline 403 for acute inhalation toxicity) and human experience. In animal studies, rodents are exposed to the substance via inhalation, and clinical signs of respiratory irritation are observed. Histopathological examination of the respiratory tract may also be performed.

Safe Handling and Storage

Personal Protective Equipment (PPE)

A risk assessment should always precede the handling of this chemical to determine the appropriate PPE.



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References

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